

Improving solubility of carbocysteine lysine for lab use

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Compound of Interest

Compound Name: Carbocysteine lysine

Cat. No.: B057108

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Technical Support Center: Carbocysteine Lysine Salt

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the laboratory use of **carbocysteine lysine** salt. The following troubleshooting guides and frequently asked questions (FAQs) address common challenges in improving and maintaining the solubility of this compound for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **carbocysteine lysine** salt and what are its key physicochemical properties?

A1: **Carbocysteine lysine** salt is a dipeptide that combines carbocysteine with lysine, significantly improving the solubility of carbocysteine, which is otherwise poorly soluble in water.^[1] This salt is a white, crystalline powder known for its high water solubility and hydrophilic nature.^{[1][2]}

Data Presentation: Physicochemical Properties of **Carbocysteine Lysine** Salt

| Property | Value | Source |
|------------------------|---|---------------|
| Molecular Formula | C ₁₁ H ₂₃ N ₃ O ₆ S | Vulcanchem |
| Molecular Weight | 325.38 g/mol | Vulcanchem |
| Water Solubility | ~21.6 mg/mL | Vulcanchem |
| LogP | -3.2 to -3.3 | Vulcanchem |
| pKa (Strongest Acidic) | 1.84 | Vulcanchem |
| pKa (Strongest Basic) | 9.14 | Vulcanchem |
| Appearance | White crystalline powder | Moehs Ibérica |
| Solubility in Ethanol | Practically insoluble | Moehs Ibérica |

Q2: What is the primary mechanism of action of **carbocysteine lysine** salt in a laboratory setting?

A2: **Carbocysteine lysine** salt primarily acts as a mucoactive agent with potent anti-inflammatory and antioxidant properties. Its mechanisms of action are a key area of investigation in cellular and molecular biology research.

- **Anti-inflammatory Effects:** It has been shown to suppress inflammatory responses by inhibiting the NF-κB and ERK1/2 MAPK signaling pathways. This leads to a reduction in the production of pro-inflammatory cytokines such as IL-6 and IL-8.
- **Antioxidant Effects:** The compound is an effective scavenger of reactive oxygen species (ROS), particularly hydroxyl radicals (•OH) and hypochlorous acid (HOCl).^{[3][4][5]} This antioxidant activity is attributed to its thioether group.^{[3][4]}

Experimental Protocols

Protocol 1: Preparation of a Sterile Stock Solution of **Carbocysteine Lysine** Salt (100 mM)

This protocol provides a method for preparing a sterile, concentrated stock solution of **carbocysteine lysine** salt suitable for use in cell culture and other in vitro assays.

Materials:

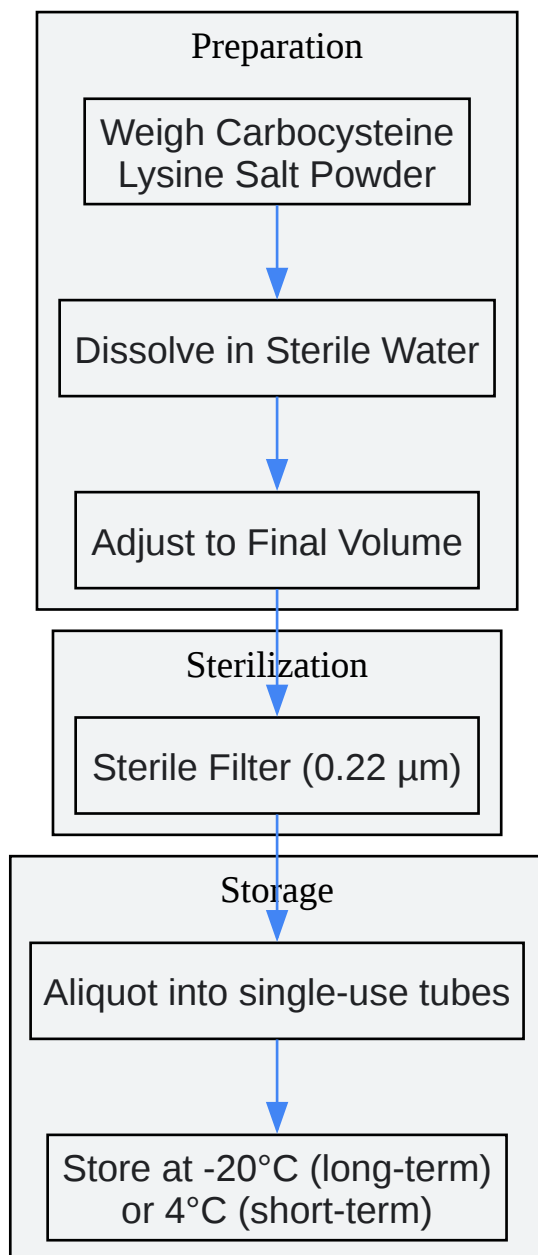
- **Carbocysteine lysine** salt powder
- Sterile, nuclease-free water
- Sterile 50 mL conical tube
- Sterile 0.22 µm syringe filter
- Sterile syringe (10-50 mL)
- Sterile microcentrifuge tubes for aliquoting

Procedure:

- Calculate the required mass: To prepare a 100 mM stock solution, calculate the mass of **carbocysteine lysine** salt needed. The molecular weight is 325.38 g/mol . For 50 mL of a 100 mM solution, you will need:
 - $0.1 \text{ mol/L} \times 0.050 \text{ L} \times 325.38 \text{ g/mol} = 1.6269 \text{ g}$
- Dissolution: Aseptically weigh 1.6269 g of **carbocysteine lysine** salt powder and transfer it to the sterile 50 mL conical tube. Add approximately 40 mL of sterile, nuclease-free water.
- Mixing: Cap the tube tightly and vortex or invert gently until the powder is completely dissolved. The solution should be clear and colorless.
- Volume Adjustment: Once fully dissolved, add sterile, nuclease-free water to bring the final volume to 50 mL.
- Sterile Filtration: Draw the solution into a sterile syringe. Attach a sterile 0.22 µm syringe filter to the syringe. Filter the solution into a new sterile conical tube or directly into sterile microcentrifuge tubes for aliquoting.
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 500 µL or 1 mL) in sterile microcentrifuge tubes. This minimizes the risk of contamination and avoids repeated freeze-thaw cycles.

- Storage: Store the aliquots at -20°C for long-term storage (up to 6 months). For short-term use, aliquots can be stored at 4°C for up to one week.

Experimental Workflow: Preparation of **Carbocysteine Lysine** Stock Solution



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Caption: Workflow for preparing a sterile stock solution of **carbocysteine lysine** salt.

Troubleshooting Guides

Issue: Precipitation of **Carbocysteine Lysine** Salt in Solution

Q: I observed precipitation after dissolving **carbocysteine lysine** salt in water or buffer. What could be the cause and how can I resolve it?

A: While **carbocysteine lysine** salt is highly soluble in water, precipitation can occur under certain conditions. Here are potential causes and solutions:

| Potential Cause | Recommended Solution |
|--------------------|---|
| Incorrect Solvent | Ensure you are using a high-purity, sterile aqueous solvent such as nuclease-free water or phosphate-buffered saline (PBS). Carbocysteine lysine salt is practically insoluble in ethanol and other organic solvents. [6] |
| pH of the Solution | The stability of carbocysteine can be pH-dependent. Although the lysine salt improves solubility across a wider pH range, extreme pH values could lead to precipitation. Prepare your solutions in buffers with a pH close to physiological range (pH 7.0-7.4) for cell culture applications. |
| High Concentration | While the solubility is high (~21.6 mg/mL), preparing solutions at concentrations approaching this limit at room temperature may lead to precipitation if the temperature fluctuates. If you require a very high concentration, consider gently warming the solution during preparation. |
| Contamination | Microbial contamination can alter the pH and composition of your solution, leading to precipitation. Always use sterile techniques and reagents. |

Q: My **carbocysteine lysine** salt precipitates when I add it to my cell culture medium. How can I prevent this?

A: This is a common issue when adding a concentrated stock solution to a complex mixture like cell culture medium.

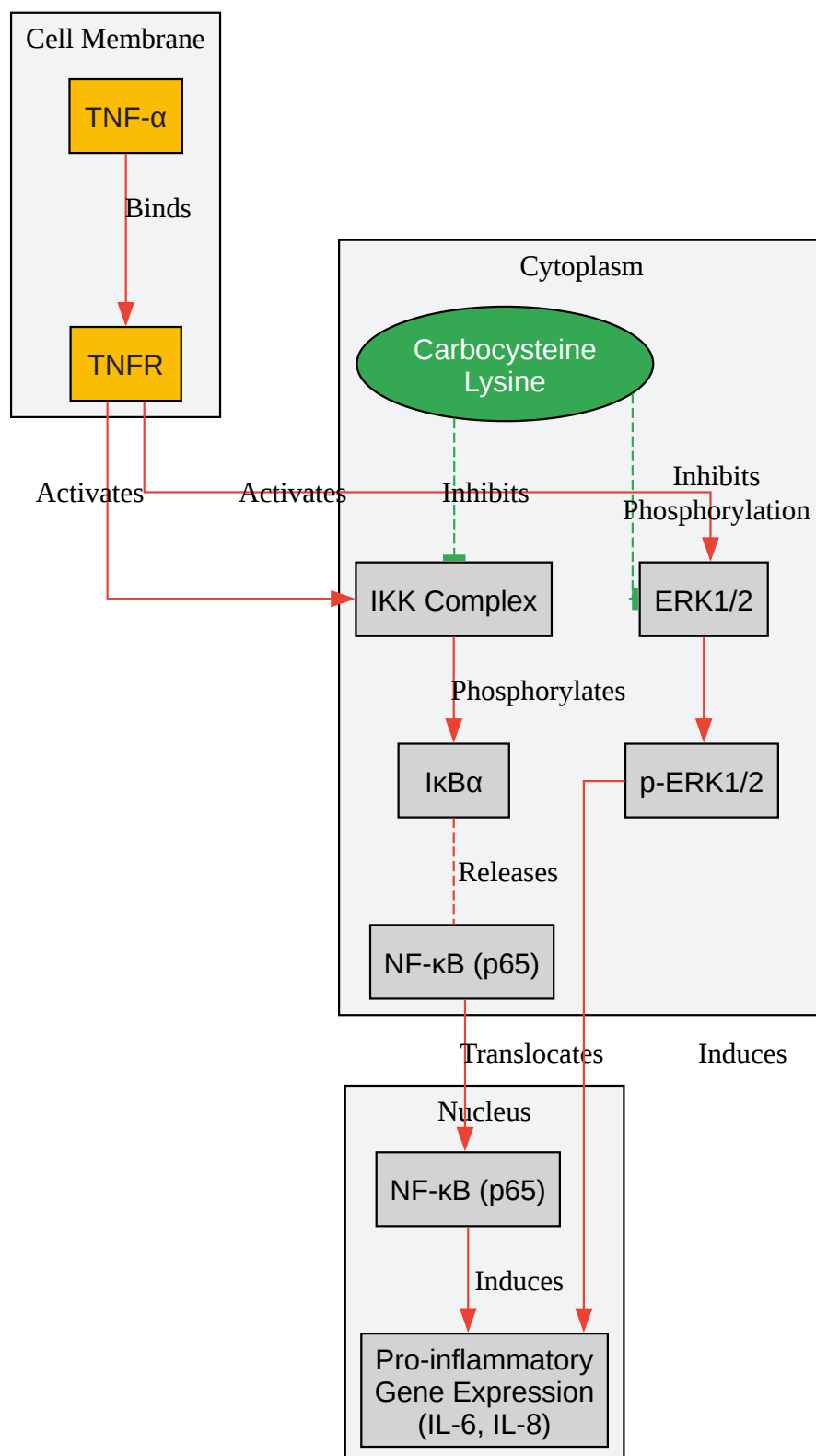
| Potential Cause | Recommended Solution |
|-----------------------------------|--|
| "Solvent Shock" | Rapidly adding a concentrated stock to the medium can cause localized high concentrations, leading to precipitation. Add the stock solution dropwise to the medium while gently swirling. |
| Interaction with Media Components | Cell culture media are complex mixtures of salts, amino acids, and proteins (in serum-containing media) that can interact with the compound. Try pre-warming the media to 37°C before adding the stock solution. |
| Final Concentration Too High | The final working concentration in your experiment may exceed the solubility limit in the specific medium you are using. Perform a solubility test by preparing serial dilutions of your compound in the medium to determine the maximum soluble concentration under your experimental conditions. |
| Temperature Fluctuations | Moving media between cold storage and a 37°C incubator can affect solubility. Allow your media to equilibrate to the incubator temperature before adding the carbocysteine lysine salt. |

Signaling Pathway Diagrams

Anti-Inflammatory Signaling Pathway of **Carbocysteine Lysine**

Carbocysteine has been shown to inhibit the pro-inflammatory signaling induced by stimuli like TNF- α . It achieves this by suppressing the phosphorylation of key proteins in the NF- κ B and

ERK1/2 MAPK pathways.

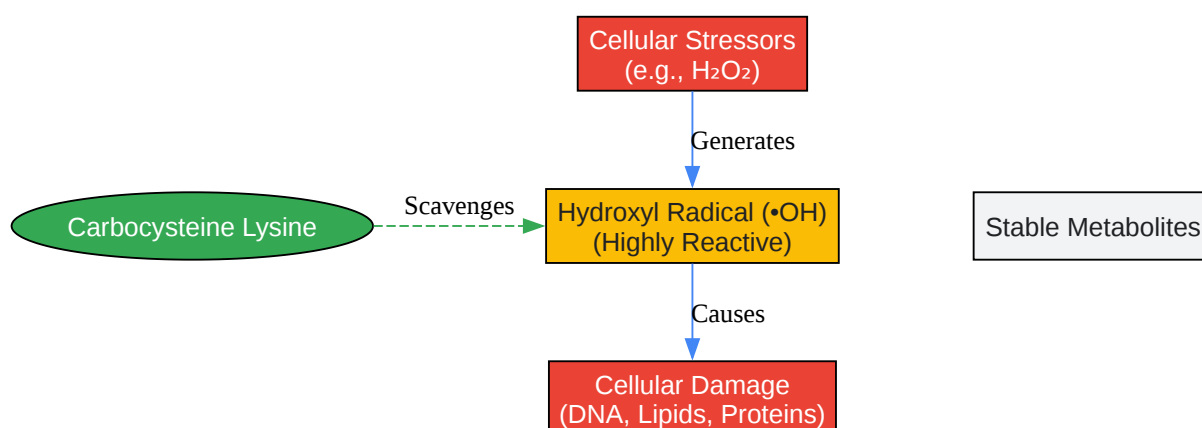


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Caption: **Carbocysteine lysine**'s inhibition of the NF- κ B and ERK1/2 MAPK pathways.

Antioxidant Mechanism: ROS Scavenging

Carbocysteine lysine salt acts as a direct scavenger of harmful reactive oxygen species (ROS), such as the hydroxyl radical (\bullet OH), which can cause cellular damage.



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Caption: Direct scavenging of hydroxyl radicals by **carbocysteine lysine**.

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